Biological Activity of Piericidin A Against Cancer Cell Lines

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Compound of Interest

Compound Name:	*Piericidin A from microbial source*
Cat. No.:	*B7880893*

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Executive Summary

Piericidin A (PA) is a Streptomyces-derived macrocyclic lactone that acts as a potent, competitive inhibitor of Mitochondrial Complex I (NADH:ubiquinone oxidoreductase). Unlike broad-spectrum cytotoxins that indiscriminately damage DNA, Piericidin A functions as a "metabolic weapon." Its efficacy is highly context-dependent, exploiting the metabolic vulnerabilities of cancer cells that rely on Oxidative Phosphorylation (OXPHOS) or those forced into energy crisis under glucose deprivation.

Recent research has elevated PA from a simple respiratory toxin to a targeted modulator of Peroxiredoxin 1 (PRDX1) and a key agent in inducing synthetic lethality in glycolytic-dependent tumors.

Mechanistic Foundation

Piericidin A structurally resembles Coenzyme Q (Ubiquinone), allowing it to bind competitively to the ubiquinone-binding pocket of Complex I.

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The Dual-Target Mechanism

- Primary Target (Mitochondria): PA interrupts the electron transport chain (ETC) at the NADH dehydrogenase step. This blockade prevents proton pumping across the inner mitochondrial membrane, collapsing the mitochondrial membrane potential (

) and halting ATP synthesis.

- Secondary Target (Redox Signaling): PA targets Peroxiredoxin 1 (PRDX1). In Renal Cell Carcinoma (RCC) models, PA binds to Cys83 of PRDX1, inhibiting its antioxidant capacity and forcing its translocation to the nucleus, where it disrupts survival signaling.

Downstream Signaling Cascade

The inhibition of Complex I triggers a cascade of cellular stress responses:

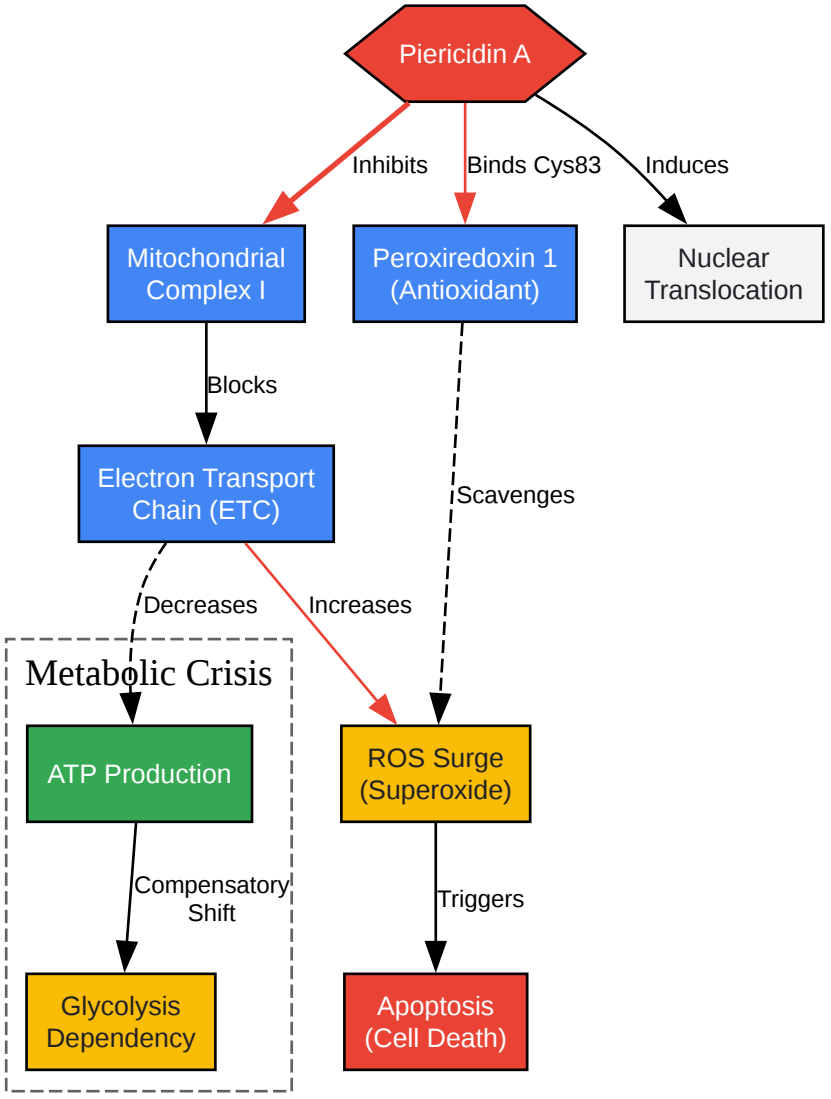
- ROS Surge: Electron leakage at Complex I generates Superoxide (

).

- ATP Depletion: Cessation of OXPHOS forces cells to rely on glycolysis.

- Apoptosis/Autophagy: The energy crisis (high AMP/ATP ratio) activates AMPK, inhibiting mTOR and inducing autophagy. Simultaneously, excessive ROS triggers the intrinsic apoptotic pathway.

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Figure 1: Dual mechanism of action of Piericidin A involving mitochondrial inhibition and PRDX1 modulation.

Spectrum of Activity & IC50 Data

The cytotoxicity of Piericidin A is not uniform; it is metabolically gated. In high-glucose media (standard culture), many cancer cells survive PA treatment by switching to glycolysis (Warburg Effect). However, in glucose-deprived conditions or specific cell types (like RCC), PA is highly potent.

Table 1: Cytotoxicity Profile of Piericidin A

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Cell Line	Tissue Origin	IC50 (High Glucose)	IC50 (Low Glucose/Sensitized)	Key Insight
ACHN	Renal (Kidney)	Potent (< 1 µM)*	--	High sensitivity due to PRDX1 targeting [1].
HeLa	Cervical	~84.9 µM [2]	< 1 µM (Est.)	Resistant in high glucose due to glycolytic shift.
HepG2	Liver	~233 µM [2]	High Sensitivity	Liver cells have high metabolic plasticity.
MDA-MB-231	Breast (TNBC)	Resistant	Synergistic	Synergizes with glycolysis inhibitors (e.g., 2-DG) [3].[1]
Tn5B1-4	Insect (Ref)	0.061 µM [2]	--	Demonstrates extreme potency in organisms lacking Warburg adaptation.

Note: "Potent" for ACHN is derived from comparative efficacy in xenograft models and transcriptomic data identifying it as a primary target [1].[2][3]

Experimental Protocols

To accurately assess Piericidin A, researchers must control for metabolic state. The following protocols are designed to validate Complex I inhibition and metabolic synthetic lethality.

Protocol A: Glucose-Dependent Cytotoxicity Assay (Metabolic Vulnerability)

Objective: To determine if Piericidin A efficacy is masked by the Warburg effect.

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- Cell Seeding: Seed cancer cells (e.g., A549, HeLa) at 5,000 cells/well in 96-well plates.
- Media Preparation:
  - Condition A (High Glucose): DMEM + 25 mM Glucose + 10% FBS.
  - Condition B (Low Glucose): DMEM + 1 mM Glucose (or Galactose 10 mM) + 10% FBS.
  - Note: Galactose forces cells to rely on OXPHOS, maximizing sensitivity to PA.
- Treatment:
  - Add Piericidin A in a dose-response curve (0.01 µM to 100 µM).
  - Include Rotenone (0.1 µM) as a positive control for Complex I inhibition.
- Incubation: Incubate for 48 hours.
- Readout: Perform MTT or CellTiter-Glo assay.
  - Expectation: IC50 in Condition B should be 10-100x lower than in Condition A.

Protocol B: Mitochondrial Respiration Stress Test (Seahorse XF)

Objective: To confirm direct target engagement (Complex I).

- Setup: Seed cells in XF cell culture microplates.
- Basal Measurement: Measure Oxygen Consumption Rate (OCR) to establish baseline.
- Injection 1 (Piericidin A): Inject PA (titrated, e.g., 1 µM).
  - Result: Immediate drop in OCR (similar to Rotenone).
- Injection 2 (Oligomycin): ATP synthase inhibitor (control).
- Injection 3 (FCCP): Uncoupler (to check maximal respiration capacity).

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- Result: If PA effectively blocked Complex I, FCCP will not restore respiration.

Therapeutic Potential & Synergy

Piericidin A is most promising as part of a combination therapy strategy.

Synthetic Lethality with Glycolysis Inhibitors

Since PA blocks OXPHOS, the cell becomes 100% dependent on glycolysis for ATP. Co-treatment with glycolysis inhibitors creates a "metabolic cul-de-sac" from which the cancer cell cannot escape.

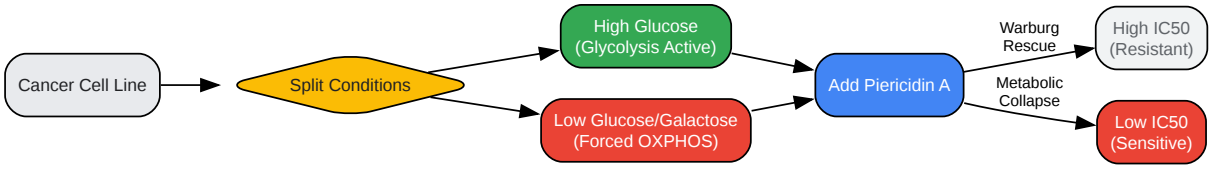
- Synergistic Partner:2-Deoxy-D-glucose (2-DG).[1][4][5][6]
- Mechanism: PA (blocks Mitochondria) + 2-DG (blocks Glycolysis) = Total ATP Depletion

  Necrosis/Apoptosis.

Targeting Drug-Resistant Cells

Hypoxic tumor cores often rely on HIF-1

and glycolysis, but cells at the tumor periphery or in circulation may rely on OXPHOS. PA can target these oxidative subpopulations that often escape traditional chemotherapy.



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Figure 2: Experimental workflow for assessing metabolic sensitivity to Piericidin A.

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